

Synthesis Pathway for 2-Chloro-5-nitropyridine-4-carbaldehyde

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine-4-carbaldehyde

CAS No.: 946136-72-7

Cat. No.: B1462967

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Executive Summary

2-Chloro-5-nitropyridine-4-carbaldehyde (CAS: 946136-72-7) is a critical heterocyclic building block utilized in the development of kinase inhibitors and other bioactive small molecules.^[1] Its structural core features a highly functionalizable pyridine ring with three distinct reactive handles: an electrophilic aldehyde at C4, a nucleophilic displacement-susceptible chloride at C2, and a reducible nitro group at C5.

This guide details the Enamine-Oxidative Cleavage Route, widely regarded as the "Gold Standard" for synthesizing electron-deficient pyridine aldehydes. Unlike direct oxidation methods (e.g., SeO₂), which often suffer from over-oxidation or poor selectivity on nitro-substituted rings, this two-step protocol utilizes the inherent acidity of the C4-methyl group to ensure high regioselectivity and yield.

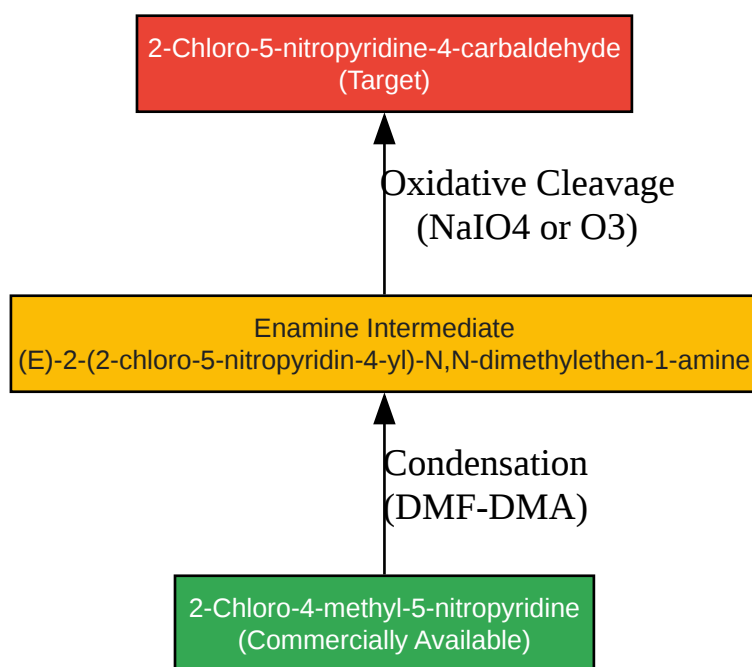
Key Compound Data

Property	Specification
IUPAC Name	2-Chloro-5-nitropyridine-4-carbaldehyde
CAS Number	946136-72-7
Molecular Formula	C ₆ H ₃ ClN ₂ O ₃
Molecular Weight	186.55 g/mol
Precursor	2-Chloro-4-methyl-5-nitropyridine (CAS: 23056-33-9)

Retrosynthetic Analysis

The synthesis relies on the "Batcho-Leimgruber" indole synthesis logic, exploiting the acidity of the methyl protons ortho to the electron-withdrawing nitro group.

- Target Disconnection: The C4-aldehyde is traced back to a C4-methyl group.
- Activation: The C4-methyl protons in 2-chloro-4-methyl-5-nitropyridine are significantly acidified by the combined electron-withdrawing effects of the C5-nitro group and the pyridine nitrogen.
- Functionalization: Condensation with N,N-Dimethylformamide dimethyl acetal (DMF-DMA) converts the methyl group into an electron-rich enamine.
- Cleavage: Oxidative cleavage of the enamine alkene yields the target aldehyde.



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Figure 1: Retrosynthetic logic flow from target to commercial precursor.

Detailed Synthesis Protocol

Step 1: Enamine Formation

Reaction: Condensation of 2-chloro-4-methyl-5-nitropyridine with DMF-DMA. Mechanism: The base-catalyzed condensation (often autocatalytic or promoted by the basicity of DMF-DMA) forms a trans-enamine.

- Reagents:
 - 2-Chloro-4-methyl-5-nitropyridine (1.0 equiv)
 - N,N-Dimethylformamide dimethyl acetal (DMF-DMA) (1.5 – 2.0 equiv)
 - Solvent: Anhydrous DMF (dimethylformamide) or neat.
- Procedure:

- Charge a reaction vessel with 2-chloro-4-methyl-5-nitropyridine (e.g., 10.0 g, 58 mmol) under an inert atmosphere (N_2).
- Add DMF-DMA (13.8 g, 116 mmol). If solubility is an issue, add minimal anhydrous DMF (20-30 mL).
- Heat the mixture to 80–90°C for 4–6 hours.
 - Checkpoint: Monitor by TLC or LC-MS. The starting material (methyl pyridine) should disappear, and a highly colored (often deep red/purple) enamine spot should appear.
- Concentrate the reaction mixture under reduced pressure to remove excess DMF-DMA and methanol byproduct.
- Work-up: The residue is typically a solid or thick oil. It can often be used directly in the next step. If purification is needed, triturated with diethyl ether or hexanes to remove non-polar impurities.
- Yield Expectation: 85–95% (Crude enamine).

Step 2: Oxidative Cleavage to Aldehyde

Reaction: Cleavage of the enamine double bond using Sodium Periodate ($NaIO_4$). Mechanism: The periodate oxidizes the electron-rich enamine double bond, cleaving it to generate the formyl group and releasing dimethylformamide.

- Reagents:
 - Enamine Intermediate (from Step 1)
 - Sodium Periodate ($NaIO_4$) (2.0 – 3.0 equiv)
 - Solvent: THF/Water (1:1 mixture)
- Procedure:
 - Dissolve the crude enamine residue in THF (100 mL).

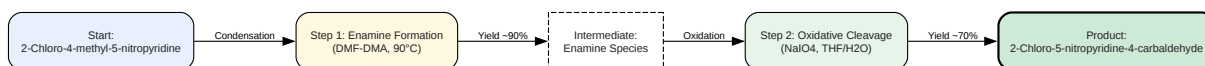
- Prepare a solution of NaIO_4 (24.8 g, 116 mmol) in Water (100 mL).
- Add the NaIO_4 solution dropwise to the enamine solution at 0°C to controlled room temperature ($20\text{--}25^\circ\text{C}$).
 - Note: The reaction is exothermic. Maintain temperature $<30^\circ\text{C}$ to prevent decomposition of the nitro group or hydrolysis of the chloride.
- Stir vigorously for 2–4 hours.
 - Checkpoint: The deep red color of the enamine should fade to a lighter yellow/orange as the aldehyde forms.
- Work-up:
 - Filter off the precipitated inorganic salts (NaIO_3).
 - Extract the filtrate with Ethyl Acetate (3 x 100 mL).
 - Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.^[2]
- Purification: Flash column chromatography (Silica gel, Hexanes/Ethyl Acetate gradient, typically 10–30% EtOAc).
- Yield Expectation: 60–75% (over two steps).

Alternative Pathway: Selenium Dioxide Oxidation

For laboratories lacking DMF-DMA or requiring a single-step protocol, SeO_2 oxidation is a viable, albeit lower-yielding, alternative.

- Reagents: SeO_2 (1.2 equiv), Dioxane/Water (20:1).
- Conditions: Reflux (100°C) for 12–24 hours.
- Drawbacks: Hard to remove Se byproducts; risk of over-oxidation to carboxylic acid; lower selectivity.
- Recommendation: Use only if the Enamine route fails or reagents are unavailable.

Process Visualization (Graphviz)



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Figure 2: Step-by-step workflow for the synthesis of **2-Chloro-5-nitropyridine-4-carbaldehyde**.

QC & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete condensation due to moisture.	Ensure DMF-DMA is fresh; use anhydrous conditions; increase temp to 100°C.
Deep Red Color Persists in Step 2	Incomplete oxidation of enamine.	Add more NaIO ₄ ; increase reaction time; ensure vigorous stirring (biphasic).
Product Instability	Aldehyde oxidation to acid in air.	Store under Argon at -20°C. Do not leave on silica column for extended periods.
Hydrolysis of C2-Cl	Reaction medium too basic or hot.	Keep Step 2 neutral; avoid strong bases during workup.

References

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35(2), 219-222. (Specific protocol for NaIO₄ cleavage of enamines).

- Patent US20240238425A1. HSD17B13 Inhibitors and/or Degraders. (2024). (Cites use of **2-chloro-5-nitropyridine-4-carbaldehyde** as a starting material, validating its stability and utility).
- ChemicalBook. Product Entry: 2-Chloro-5-nitroisonicotinaldehyde (CAS 946136-72-7).[1]

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Sources

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